

# An In-depth Technical Guide to (S)-(-)-2-Methyl-1-butanol

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## Compound of Interest

Compound Name: 2-Methyl-1-butanol

Cat. No.: B089646

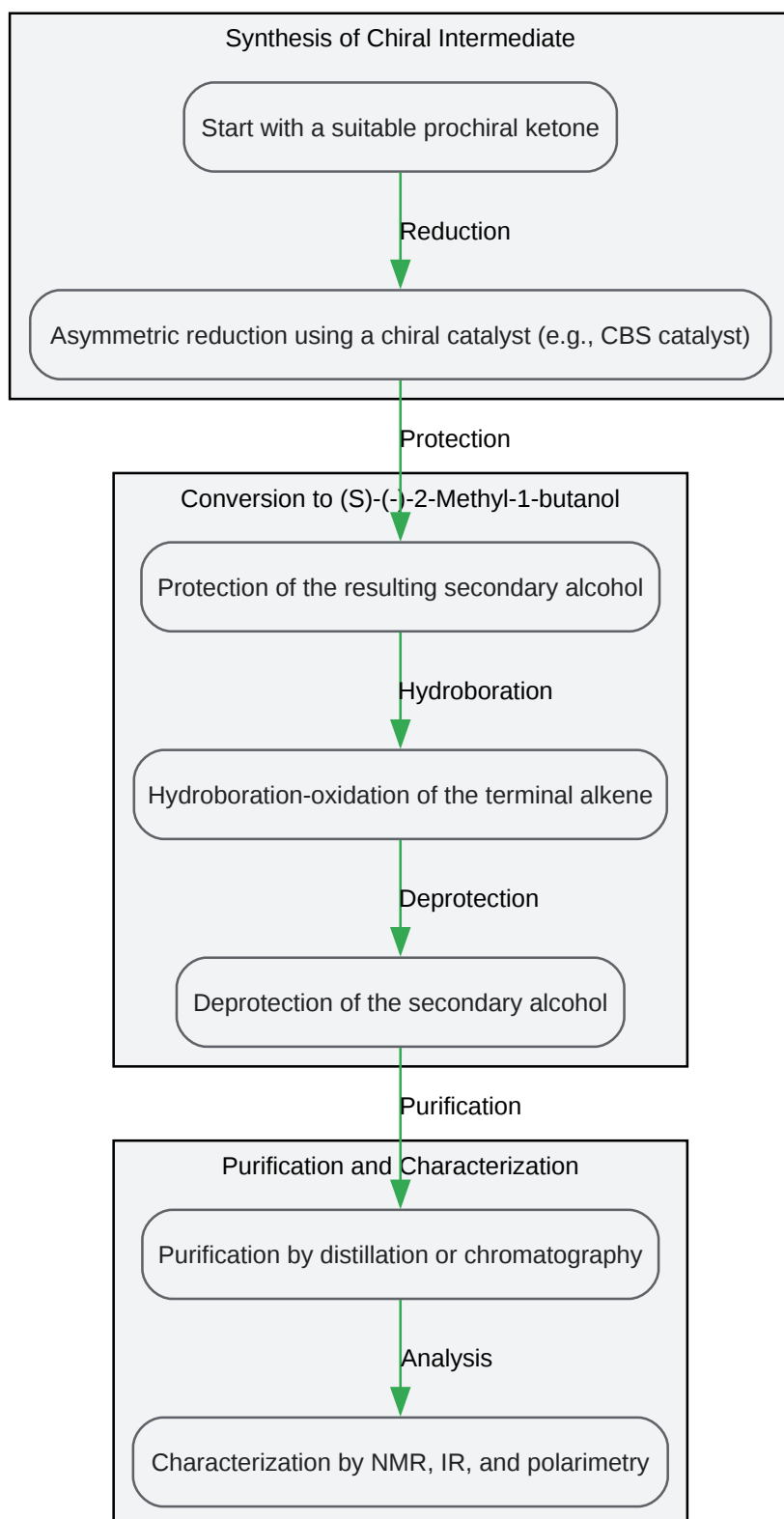
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This technical guide provides a comprehensive overview of (S)-(-)-**2-Methyl-1-butanol**, a chiral alcohol with applications in chemical synthesis, particularly as a precursor for chiral liquid crystals and in drug development.<sup>[1]</sup> This document is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis.

## Chemical Structure and Identification

(S)-(-)-**2-Methyl-1-butanol** is the (S)-enantiomer of 2-methylbutan-1-ol. Its structural formula is characterized by a butyl chain with a methyl group at the second carbon and a primary alcohol functional group.

Structural Formula:



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## References

- 1. (S)-(-)-2-Methyl-1-butanol(1565-80-6) <sup>13</sup>C NMR spectrum [chemicalbook.com]
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